

# Application of Hexyl Salicylate in Fragrance Formulation Studies

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## Compound of Interest

Compound Name: *Hexyl salicylate*

Cat. No.: *B1212152*

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## Application Note & Protocol

## Introduction

**Hexyl salicylate**, with its characteristic sweet, floral, and slightly green-fruit aroma, is a versatile ingredient in the perfumer's palette.<sup>[1][2][3]</sup> It serves as a valuable modifier and fixative in a wide array of fragrance compositions, contributing to the overall harmony and longevity of a scent.<sup>[1][2]</sup> Its excellent stability, particularly in alkaline media, makes it a suitable choice for perfuming functional products such as soaps, detergents, and other personal care items.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for researchers, scientists, and fragrance development professionals on the effective use of **hexyl salicylate** in fragrance formulation studies.

## Physicochemical Properties and Odor Profile

**Hexyl salicylate** (CAS No. 6259-76-3) is the ester of hexyl alcohol and salicylic acid.<sup>[4]</sup> Its key properties are summarized below.

Table 1: Physicochemical Properties of **Hexyl Salicylate**

Property	Value	Reference
Molecular Formula	C13H18O3	[5]
Molecular Weight	222.28 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[2][6]
Boiling Point	290 °C	[6]
Vapor Pressure	0.0017 hPa @ 20°C	[7]
Solubility	Soluble in alcohol and fragrance oils	[7]

Table 2: Odor Characteristics of **Hexyl Salicylate**

Odor Aspect	Description	Reference
Overall Profile	Sweet, floral, green, with fruity nuances.[1][3] Described as having a witch-hazel-like, jasmine, and orchid character.[6]	[1][3][6]
Odor Family	Floral	[1][7]
Strength	Moderate (4/10 on an impact scale)	[1]
Longevity	Lasts for over 40 hours on a smelling strip	[1]
Notes	Primarily a base note, contributing to the dry-down of a fragrance.	[6]

## Applications in Fragrance Formulations

**Hexyl salicylate** is a multifaceted ingredient with several key functions in perfumery:

- **Modifier:** It is used to round out and smooth the sharp edges of fragrance accords, particularly in floral compositions like jasmine and lily-of-the-valley.[\[1\]](#)
- **Fixative:** Due to its low volatility, it helps to extend the longevity of other, more volatile fragrance components, enhancing the overall tenacity of the scent.[\[1\]](#)[\[2\]](#)
- **Blender:** It acts as a bridge between the top, middle, and base notes, creating a more seamless and harmonious fragrance profile.[\[1\]](#)
- **Functional Fragrance Staple:** Its high stability in alkaline conditions makes it an excellent choice for use in soaps, detergents, fabric softeners, and other household products.[\[1\]](#)[\[2\]](#)

## Recommended Use Levels and Safety

The use of **hexyl salicylate** in cosmetic products is subject to safety assessments and recommendations from regulatory bodies.

Table 3: Recommended Maximum Use Levels of **Hexyl Salicylate** in Consumer Products

Product Category	Maximum Concentration (%)	Reference
Hydroalcoholic-based fragrances (non-spray)	2.0	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Rinse-off skin products	0.5	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Leave-on skin products	0.3	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Face Make-up	0.3	<a href="#">[8]</a>
Oral care products	0.001	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **hexyl salicylate** is safe for use in cosmetics at concentrations established by the International Fragrance Association (IFRA), provided the final formulation is non-irritating and non-sensitizing.[\[5\]](#)[\[10\]](#) The Scientific Committee on Consumer Safety (SCCS) has also deemed it safe for use in cosmetic products for children under three years old when used at specific maximum concentrations.[\[11\]](#)

## Experimental Protocols

The following protocols provide a framework for incorporating and evaluating **hexyl salicylate** in fragrance formulations.

### Protocol 1: Preparation of a Floral Fragrance Concentrate

Objective: To create a simple floral fragrance concentrate incorporating **hexyl salicylate** as a modifier and fixative.

Materials:

- **Hexyl Salicylate**
- Benzyl Acetate (for a fruity-jasmine note)
- Linalool (for a fresh, floral-woody note)
- Indole (for a powerful floral, animalic note)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale

Procedure:

- Accurately weigh each ingredient according to the proportions listed in Table 4 into a clean glass beaker.
- Gently stir the mixture with a glass rod until all components are fully dissolved.
- Transfer the concentrate to a labeled, airtight glass bottle and allow it to mature for at least 48 hours before evaluation.

Table 4: Example Floral Fragrance Concentrate Formulation

Ingredient	Percentage (%)
Benzyl Acetate	30
Linalool	25
Hexyl Salicylate	20
Indole (10% solution in ethanol)	5
Ethanol	20

## Protocol 2: Sensory Evaluation of Fragrance Formulations

Objective: To assess the olfactory characteristics of a fragrance formulation containing **hexyl salicylate** using a trained sensory panel.

Materials:

- Fragrance concentrate (from Protocol 1)
- Control fragrance concentrate (without **hexyl salicylate**)
- Perfumer's alcohol (for dilution)
- Smelling strips
- Well-ventilated, odor-free evaluation room[\[12\]](#)

Procedure:

- Prepare 10% dilutions of both the test and control fragrance concentrates in perfumer's alcohol.
- Dip smelling strips into each solution, ensuring they are labeled with a random code to blind the panelists.

- Allow the alcohol to evaporate for a few seconds before presenting the strips to the panelists.
- Instruct panelists to evaluate the strips at different time intervals (top notes: 0-5 minutes, middle notes: 15-60 minutes, base notes: >2 hours) and record their perceptions of various odor attributes (e.g., floral, green, fruity, sweetness, strength, longevity).
- Collect and analyze the data to determine the impact of **hexyl salicylate** on the fragrance profile.

## Protocol 3: Stability Testing of a Fragranced Product

Objective: To evaluate the stability of a fragrance formulation containing **hexyl salicylate** in a cosmetic base (e.g., a lotion).

Materials:

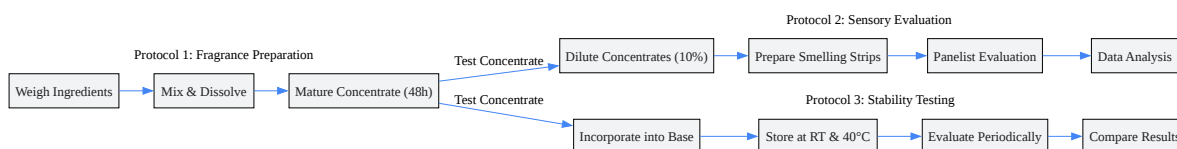
- Fragranced lotion (containing the test fragrance from Protocol 1)
- Unfragranced lotion base (control)
- Glass jars with airtight lids
- Oven capable of maintaining 40°C
- pH meter
- Colorimeter (optional)

Procedure:

- Prepare the fragranced lotion by incorporating the fragrance concentrate into the lotion base at a desired concentration (e.g., 0.5%).
- Divide the fragranced lotion and the unfragranced control into two sets of samples.
- Store one set of samples at room temperature (20-25°C) and the other set in an oven at 40°C to accelerate aging.

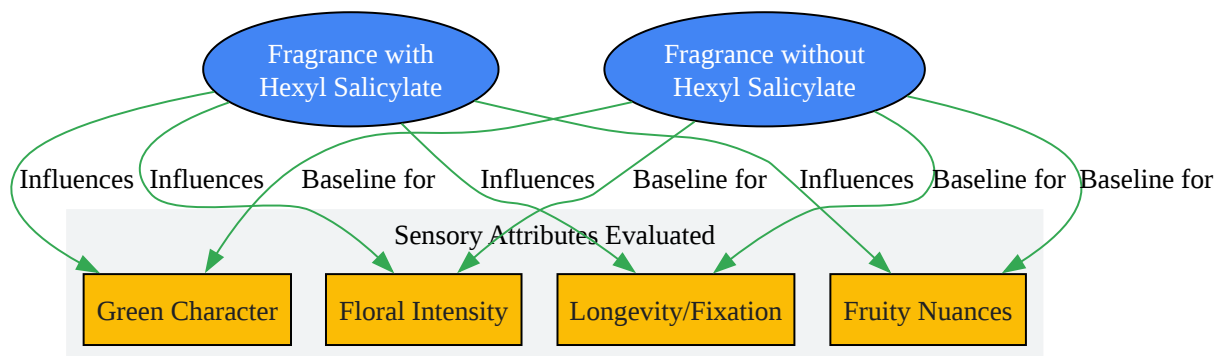
- Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for the following parameters:
  - Odor: Evaluate any changes in the scent profile.
  - Color: Observe any discoloration.
  - pH: Measure any significant shifts in pH.
  - Appearance: Note any changes in texture or consistency.
- Compare the results of the fragranced and unfragranced samples at both storage conditions to assess the impact of the fragrance and the stability of **hexyl salicylate**.

## Visualizations



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Caption: Experimental workflow for fragrance formulation and testing.



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Caption: Logical relationship in sensory evaluation.

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